Strategic Utilization of the 5-(4-Fluorophenyl)-2-hydroxybenzoic Acid Scaffold

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Compound of Interest

Compound Name:	*5-(4-Fluorophenyl)-2-hydroxybenzoic acid*
CAS No.:	*22510-33-4*
Cat. No.:	*B1621161*

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Application Note & Protocol Guide

Scaffold Analysis & Medicinal Chemistry Logic

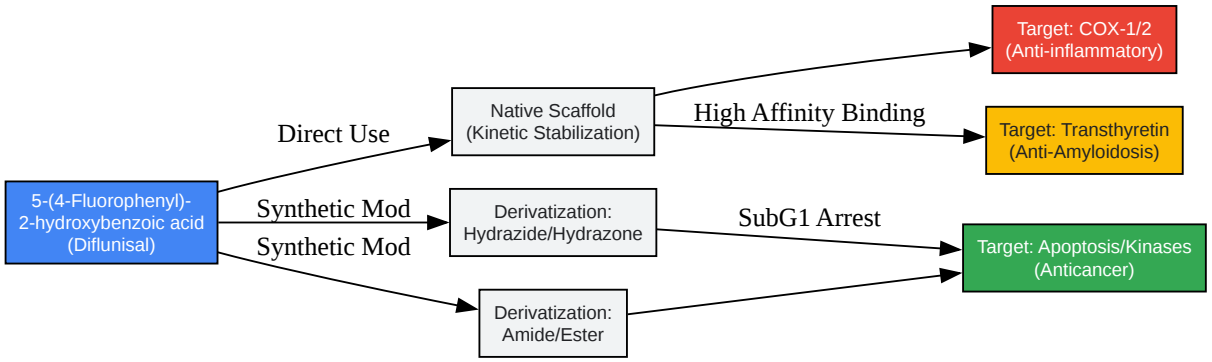
The **5-(4-Fluorophenyl)-2-hydroxybenzoic acid** structure acts as a "privileged scaffold" due to its ability to bind diverse biological targets through distinct pharmacophoric features.

- The Biaryl Axis: The bond between the salicylate and the 4-fluorophenyl ring allows for restricted rotation, enabling the molecule to adopt conformations that fit into hydrophobic pockets (e.g., the T4 binding site of TTR).
- The Carboxyl "Warhead" (COOH): Traditionally the site of COX enzyme interaction (Arg120 in COX-1/2).[1] In drug design, this is the primary site for derivatization (esters, amides, hydrazides) to alter solubility, reduce GI toxicity, or shift biological activity toward anticancer pathways.
- The Phenolic Hydroxyl (OH): Acts as a critical hydrogen bond donor/acceptor.[1] In TTR binding, it forms water-mediated H-bonds with Ser117/Thr119.[1]

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- The Fluorine Substituent: Increases metabolic stability (blocking para-oxidation) and enhances lipophilicity, improving membrane permeability.[1]

Design Workflow Visualization



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Figure 1: Strategic divergence of the Diflunisal scaffold based on chemical modification.

Application Note: Transthyretin (TTR) Kinetic Stabilization

Context: Transthyretin amyloidosis (ATTR) is caused by the dissociation of the native TTR tetramer into monomers, which then misfold and aggregate into amyloid fibrils.[2] Mechanism: Diflunisal binds to the unoccupied thyroxine (T4) binding pockets at the dimer-dimer interface of the TTR tetramer.[1] This binding bridges the subunits, raising the activation energy required for tetramer dissociation—effectively "locking" the protein in its native, non-toxic state.

Protocol A: In Vitro TTR Acid-Mediated Fibril Formation Assay

Use this protocol to validate the efficacy of Diflunisal or its analogs as TTR stabilizers.

Reagents:

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- Recombinant Wild-Type TTR (WT-TTR)[1]
- Buffer A: 10 mM Phosphate, 100 mM KCl, 1 mM EDTA, pH 7.0
- Aggregation Buffer: 200 mM Acetate, 100 mM KCl, 1 mM EDTA, pH 4.4
- Test Compound (Diflunisal) in DMSO[1]

Step-by-Step Methodology:

- Preparation: Dilute WT-TTR in Buffer A to a concentration of 0.4 mg/mL (7.2 µM).
- Incubation: Add the test compound (Diflunisal) to the TTR solution.
  - Standard Ratio: 2:1 (Compound:Tetramer) corresponds to 7.2 µM TTR + 14.4 µM Diflunisal.[1]
  - Control: DMSO vehicle only.[1]
  - Incubate for 30 minutes at 37°C to allow binding equilibrium.
- Acidification: Dilute the mixture 1:1 with Aggregation Buffer (pH 4.4) to initiate dissociation.[1] Final TTR concentration: 0.2 mg/mL (3.6 µM); Final pH: ~4.4.[1]
- Measurement: Transfer 200 µL aliquots to a 96-well microplate (UV-transparent).
- Monitoring: Measure turbidity (absorbance) at 400 nm or 350 nm using a microplate reader.
  - Duration: 72 to 96 hours.[1]
  - Temperature: Static incubation at 37°C.
  - Data Point: Take readings every 24 hours.
- Analysis: Plot OD400 vs. Time. Efficacy is calculated as:

  [1]

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Application Note: Anticancer Drug Design (Hydrazide Derivatives)

Context: While Diflunisal itself is an NSAID, converting its carboxylic acid group into a hydrazide or hydrazone moiety dramatically alters its pharmacology.[1] These derivatives have shown potent cytotoxicity against hepatocellular carcinoma (HepG2, Huh7) and lung cancer lines, often via induction of apoptosis (SubG1 arrest) and inhibition of viral replication (HCV).[3]

Protocol B: Chemical Synthesis of Diflunisal Hydrazide Scaffold

Use this protocol to convert the commercial scaffold into the reactive hydrazide intermediate for library generation.

Reaction Scheme:

- Esterification: Diflunisal

  Methyl Diflunisal[1]

- Hydrazinolysis: Methyl Diflunisal

  Diflunisal Hydrazide[1]

Detailed Procedure:

Step 1: Synthesis of Methyl 5-(2,4-difluorophenyl)salicylate

- Dissolve Diflunisal (1.0 eq, ~2.5 g) in absolute Methanol (30 mL).
- Add catalytic concentrated Sulfuric Acid (

  , 0.5 mL) dropwise.[1]

- Reflux the mixture at 65-70°C for 12–24 hours. Monitor by TLC (System: Hexane/Ethyl Acetate 3:1).[1]

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- Workup: Cool to room temperature. Evaporate solvent under reduced pressure. Dissolve residue in Ethyl Acetate, wash with saturated

  (to remove unreacted acid) and brine.[1]

- Dry over anhydrous

  and concentrate.

  - Expected Yield: >90% (White solid).[1]

Step 2: Synthesis of Diflunisal Hydrazide

- Dissolve the Methyl Ester (from Step 1) in Ethanol (20 mL).
- Add Hydrazine Hydrate (80%, 5.0 eq) slowly to the stirring solution.
- Reflux at 80°C for 4–6 hours. A white precipitate typically forms as the reaction proceeds.[1]
- Isolation: Cool the mixture to 0°C (ice bath). Filter the precipitate.[1]
- Purification: Wash the solid with cold ethanol and diethyl ether. Recrystallize from ethanol if necessary.

  - Characterization: IR (C=O amide stretch ~1650 cm^{-1}), Melting Point.[1]

Step 3: Library Generation (Schiff Base Formation - Optional)[1]

- React the Hydrazide with various aromatic aldehydes in ethanol (catalytic acetic acid) to generate Hydrazone derivatives, which exhibit enhanced anticancer potency compared to the parent hydrazide.

Data Summary & Mechanism Visualization

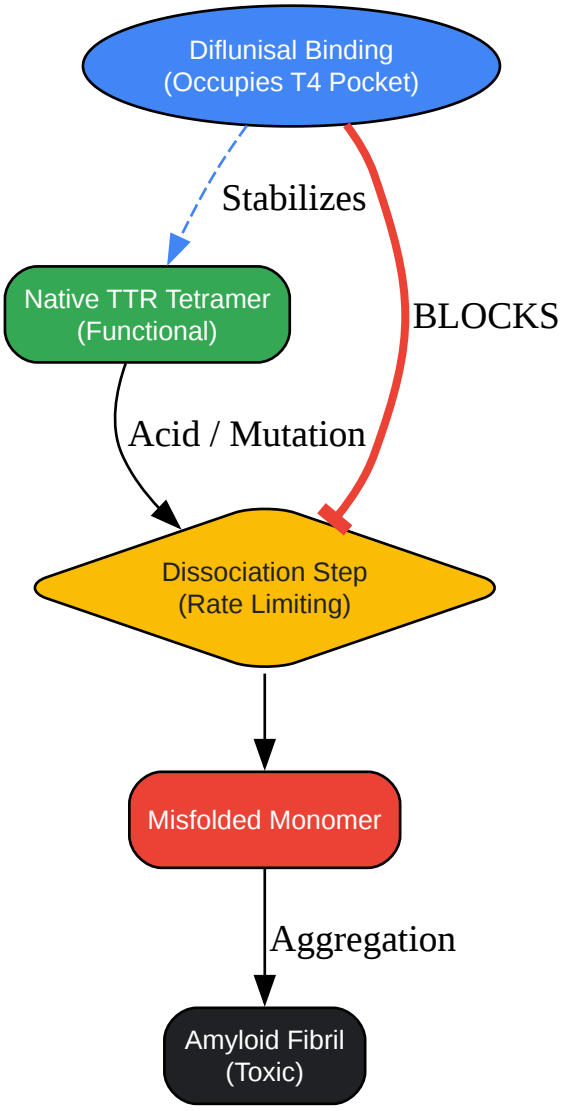
Comparative Activity Profile

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Compound Form	Primary Target	Key Application	Typical Potency / Metric
Diflunisal (Parent)	COX-1 / COX-2	Inflammation / Pain	IC50: ~11 µM (COX-1) [1]
Diflunisal (Parent)	Transthyretin (TTR)	ATTR Amyloidosis	>90% inhibition of fibril formation @ 2:1 ratio [2]
Diflunisal Hydrazide	Unknown Kinases	Synthetic Intermediate	Low cytotoxicity (Scaffold only)
Diflunisal Hydrazone	Apoptosis Pathways	Hepatocellular Carcinoma	IC50: 4.7 – 10 µM (Mahlavu/Huh7 cells) [3]

TTR Stabilization Mechanism

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Figure 2: Diflunisal inhibits the rate-limiting dissociation of the TTR tetramer, preventing downstream fibril formation.

References

- Diflunisal - Mechanism of Action and Clinical Pharmacology.Drugs.com.[1] Available at: [Link][1]
- Diflunisal Analogues Stabilize the Native State of Transthyretin.[1][4] Potent Inhibition of Amyloidogenesis.Journal of Medicinal Chemistry, 2004.[1][4] Available at: [Link][1]

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- Synthesis of novel diflunisal hydrazide-hydrazones as anti-hepatitis C virus agents and hepatocellular carcinoma inhibitors.European Journal of Medicinal Chemistry, 2016.[1][3][5] Available at: [Link]
- Effect of Diflunisal in Patients with Transthyretin Cardiomyopathy.Journal of Clinical Medicine, 2024.[1] Available at: [Link][1][6]
- Synthesis, Molecular Docking and Anticancer Activity of Diflunisal Derivatives.International Journal of Molecular Sciences, 2018. Available at: [Link]

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Sources

- 1. Diflunisal - Wikipedia [en.wikipedia.org]
- 2. Stabilization of Cardiac Function With Diflunisal in Transthyretin (ATTR) Cardiac Amyloidosis - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Synthesis of novel diflunisal hydrazide-hydrazones as anti-hepatitis C virus agents and hepatocellular carcinoma inhibitors - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. semanticscholar.org [semanticscholar.org]
- 6. researchgate.net [researchgate.net]
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